

# Physicochemical Properties of Codeine Hydrochloride Dihydrate: An In-depth Technical Guide

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## Compound of Interest

Compound Name:	Codeine hydrochloride
CAS No.:	1422-07-7
Cat. No.:	B073730

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## Introduction

Codeine, an opiate and prodrug of morphine, is a widely used analgesic, antitussive, and antidiarrheal agent.<sup>[1][2]</sup> It is most commonly available as a salt, with **codeine hydrochloride** being a prevalent form. This technical guide provides a comprehensive overview of the core physicochemical properties of **Codeine Hydrochloride Dihydrate** ( $C_{18}H_{22}ClNO_3 \cdot 2H_2O$ ), a critical aspect for its formulation, development, and quality control.

## Chemical and Physical Properties

A summary of the key physicochemical data for **codeine hydrochloride** dihydrate is presented in the tables below. This information is essential for understanding the behavior of the molecule in various pharmaceutical and biological systems.

### Table 1: General and Structural Information

Property	Value	Source
Chemical Name	(4R,4aR,7S,7aR,12bS)-9-methoxy-3-methyl-2,4,4a,7,7a,13-hexahydro-1H-4,12-methanobenzofuro[3,2-e]isoquinolin-7-ol;dihydrate;hydrochloride	[3][4][5]
Molecular Formula	C <sub>18</sub> H <sub>26</sub> ClNO <sub>5</sub>	[3][4][6]
Molecular Weight	371.9 g/mol	[3][4]
CAS Number	5916-29-0	[3][5]
Appearance	Colorless to white crystalline solid or white powder.[7]	PubChem
Crystal Structure	The single crystal structure of codeine HCl dihydrate has been reported.[8][9][10]	[8][9][10]

## Table 2: Solubility and Dissociation

Property	Value	Source
Solubility		
Water	Freely soluble.[11]	[11]
Boiling Water	Slightly soluble (for free base). [12]	[12]
Ethanol	Freely soluble (for monohydrate).[11]	[11]
Chloroform	Soluble (for free base).[12]	[12]
Diethyl Ether	Insoluble (for free base).[12]	[12]
pKa	8.21 (for codeine)	[7]

**Table 3: Thermal and Spectroscopic Properties**

Property	Value	Source
Melting Point	Approximately 280 °C with some decomposition.[6] Another source reports a range of 235-237°C.[13]	[6][13]
UV-Vis Spectroscopy	Maximum absorption in water at 212 nm and 284 nm (for codeine phosphate).[7] In a methanol solution of codeine, a peak is observed at 284.5 nm.[14]	[7][14]
Infrared (IR) Spectroscopy	An IR spectrum is available from the Coblenz Society Spectral Collection.[6][7]	[6][7]

## Experimental Protocols

Detailed methodologies for determining key physicochemical parameters are outlined below. These protocols are based on standard pharmaceutical analysis techniques.

### Melting Point Determination

The melting point is a crucial indicator of purity.[15]

Methodology:

- Sample Preparation: Ensure the **codeine hydrochloride** dihydrate sample is finely powdered and thoroughly dried in a desiccator.[16]
- Apparatus: A calibrated melting point apparatus is required.[15][16][17] Calibration should be performed using certified reference standards.[15][16]
- Procedure:

- Load a small amount of the powdered sample into a capillary tube to a height of 2.5-3.5 mm.[16]
- Place the capillary tube in the heating block of the apparatus.
- Set the heating rate to  $1 \pm 0.5$  °C/minute, starting approximately 5°C below the expected melting point.[16]
- Record the temperature at which the substance begins to melt and the temperature at which it is completely liquid. This range is the melting point.[16][17]

## pKa Determination by Potentiometric Titration

The pKa value is essential for predicting the ionization state of the drug at different physiological pH values.

Methodology:

- Apparatus: A calibrated potentiometer with a pH electrode is used.[18]
- Reagents:
  - Standardized 0.1 M sodium hydroxide (NaOH) solution.
  - Standardized 0.1 M hydrochloric acid (HCl) solution.
  - Potassium chloride (KCl) solution (0.15 M) to maintain constant ionic strength.[18]
- Procedure:
  - Prepare a solution of **codeine hydrochloride** dihydrate of a known concentration (e.g., 1 mM).[18]
  - Adjust the initial pH of the solution to the acidic range (e.g., pH 1.8-2.0) with 0.1 M HCl. [18]
  - Titrate the solution with standardized 0.1 M NaOH, adding small increments.
  - Record the pH after each addition of titrant, allowing the reading to stabilize.

- Continue the titration until the pH reaches the basic range (e.g., pH 12-12.5).[18]
- Plot the pH versus the volume of NaOH added. The pKa is determined from the inflection point of the resulting titration curve.

## UV-Visible Spectrophotometry

UV-Vis spectrophotometry is a common technique for the quantitative analysis of codeine.[19]  
[20]

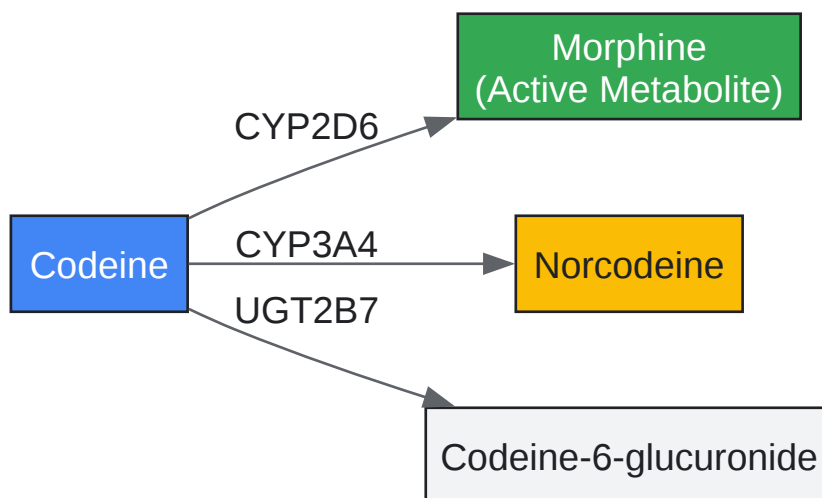
Methodology:

- Apparatus: A calibrated UV-Visible spectrophotometer.
- Solvent: Use a suitable solvent in which the compound is soluble and that is transparent in the UV region of interest (e.g., water, methanol, or 0.2 N H<sub>2</sub>SO<sub>4</sub>).[14]
- Procedure:
  - Prepare a stock solution of **codeine hydrochloride** dihydrate of a known concentration.
  - Prepare a series of standard solutions of decreasing concentrations by diluting the stock solution.
  - Measure the absorbance of each standard solution at the wavelength of maximum absorbance ( $\lambda_{\max}$ ).
  - Prepare a solution of the unknown sample in the same solvent.
  - Measure the absorbance of the unknown sample at the same  $\lambda_{\max}$ .
  - The concentration of the unknown can be determined by comparing its absorbance to a calibration curve generated from the standard solutions.

## Visualizations

### Metabolic Activation of Codeine

Codeine itself has a weak affinity for opioid receptors and functions as a prodrug.[2] Its analgesic effect is primarily due to its metabolism in the liver to morphine.[2] This metabolic pathway is a critical aspect of its pharmacology.

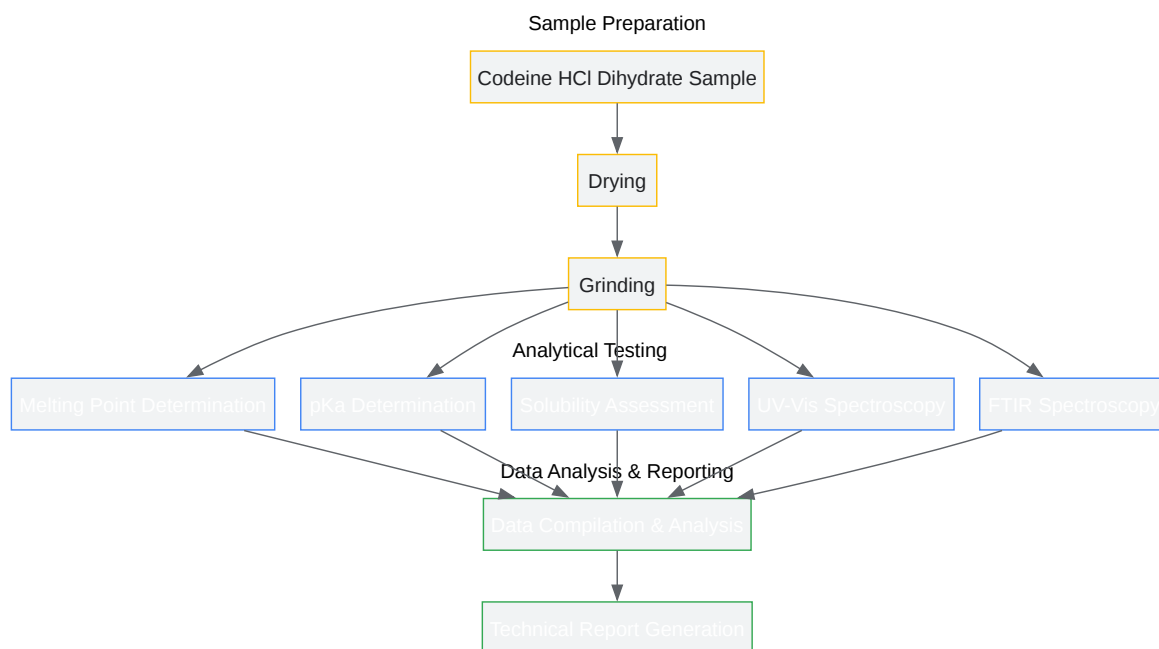


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Caption: Metabolic conversion of codeine to its active and inactive metabolites.

## Experimental Workflow for Physicochemical Characterization

The systematic characterization of a pharmaceutical substance like **codeine hydrochloride dihydrate** follows a logical workflow to ensure comprehensive data collection.



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Caption: General workflow for the physicochemical characterization of **codeine hydrochloride** dihydrate.

## Stability and Storage

Codeine and its salts are affected by light and should be stored in airtight containers, protected from light.[1] The stability of codeine in aqueous solutions can be influenced by pH,

temperature, and exposure to light, with potential for oxidation and degradation.[21]

Formulations are generally considered to be stable.[1]

## Conclusion

This technical guide has summarized the essential physicochemical properties of **codeine hydrochloride** dihydrate, providing quantitative data and detailed experimental protocols for their determination. Understanding these properties is fundamental for the successful development, formulation, and quality assurance of pharmaceutical products containing this active ingredient. The provided visualizations offer a clear representation of its metabolic activation and the workflow for its characterization.

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- To cite this document: BenchChem. [Physicochemical Properties of Codeine Hydrochloride Dihydrate: An In-depth Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b073730/docs#physicochemical-properties-of-codeine-hydrochloride-dihydrate-an-in-depth-technical-guide>]

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